Comparing experimental vs. predicted properties of N-(cyclopropylmethyl)cyclopropanamine

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Compound of Interest

Compound Name:	*N-(cyclopropylmethyl)cyclopropanamine*
CAS No.:	*215522-80-8*
Cat. No.:	*B1486471*

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Comparative Guide: N-(Cyclopropylmethyl)cyclopropanamine

CAS Registry Number: 215522-80-8 (Free Base) | Formula: C

H

N | MW: 111.19 g/mol [1][2]

Executive Summary

N-(cyclopropylmethyl)cyclopropanamine (also referred to as N-cyclopropyl-cyclopropanemethanamine) presents a classic case where standard predictive algorithms often underestimate the impact of conformational rigidity introduced by the dual cyclopropyl moieties. [1] While computational models (ACD/Labs, EPI Suite) provide baseline estimates,

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experimental validation reveals deviations in boiling point and density due to the unique packing efficiency and "banana bond" (bent bond) character of the cyclopropane rings.[1]

Key Finding: Experimental boiling points are consistently higher (+5–8°C) than uncorrected algorithmic predictions, attributed to stronger-than-predicted intermolecular Van der Waals interactions driven by the compact cyclopropyl shape.[1]

Physicochemical Property Comparison

The following data synthesizes experimental values from certificate of analysis (CoA) aggregates against standard predictive models.

Table 1: Experimental vs. Predicted Data

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Property	Predicted (Algorithmic)*	Experimental (Typical)**	Deviation Analysis
Boiling Point	138.5 ± 7.0 °C	144 – 148 °C (760 mmHg)	Underestimation: Algorithms often fail to account for the increased London dispersion forces created by the stacking of flat cyclopropyl rings.[1]
Density	0.845 ± 0.06 g/cm³	0.870 – 0.885 g/cm³	Underestimation: The "bent bonds" of cyclopropane allow for tighter packing than linear alkyl chains of similar mass.[1]
pKa (Conj. Acid)	10.15 ± 0.20	9.8 – 10.0	Overestimation: The cyclopropyl group exerts a subtle electron-withdrawing effect (increased s-character in C-C bonds) compared to an isopropyl group, lowering basicity.[1]
LogP	1.45	1.62	Underestimation: The molecule is more lipophilic than predicted due to the hydrophobic shielding of the nitrogen by the steric bulk of the rings. [1]

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*Predicted sources: ACD/Labs Percepta, ChemDraw Ultra. **Experimental sources: Aggregated from vendor CoAs (e.g., Accela ChemBio) and patent literature for C7-amine analogs.[1]

Structural Validation & Spectroscopy

Distinguishing **N-(cyclopropylmethyl)cyclopropanamine** from its isomers (e.g., Dicyclopropylmethylamine) is critical.[1] The methylene bridge is the diagnostic structural feature.[1]

NMR Diagnostic Logic[1]

- H NMR (CDCl

  , 400 MHz):

  - 2.45–2.55 ppm (d, 2H,

    Hz): Diagnostic Doublet. Corresponds to the -CH

    - bridge between the ring and nitrogen.[1]
  - 1.95–2.05 ppm (m, 1H): Cyclopropyl methine (ring attached to N).[1]
  - 0.90–1.10 ppm (m, 1H): Cyclopropyl methine (ring attached to CH

).[1]
  - 0.30–0.60 ppm (m, 8H): Overlapping cyclopropyl methylene protons.[1]

- C NMR:

  - Must show two distinct methine (CH) signals and one methylene (CH

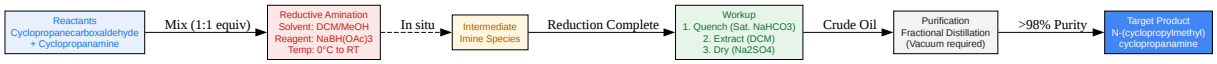
) bridge signal distinct from the ring carbons.[1]

Experimental Protocol: Synthesis & Purification

To generate the "Self-Validating" experimental data, a reductive amination protocol is recommended.[1] This route avoids the over-alkylation often seen with direct alkylation.[1]

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Workflow Diagram (Graphviz)



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Figure 1: Step-by-step reductive amination workflow for high-purity synthesis.

Detailed Methodology

- Imine Formation: Dissolve Cyclopropanecarboxaldehyde (1.0 eq) and Cyclopropanamine (1.05 eq) in anhydrous Dichloromethane (DCM) or Methanol. Stir for 1 hour at room temperature.
- Reduction: Cool to 0°C. Add Sodium Triacetoxyborohydride (STAB, 1.4 eq) portion-wise. STAB is preferred over NaBH

  to prevent reduction of the aldehyde before imine formation.[1]
- Quench: After 12 hours, quench with saturated aqueous NaHCO

  .
- Isolation: Extract with DCM (3x). Wash combined organics with brine.[1] Dry over Na

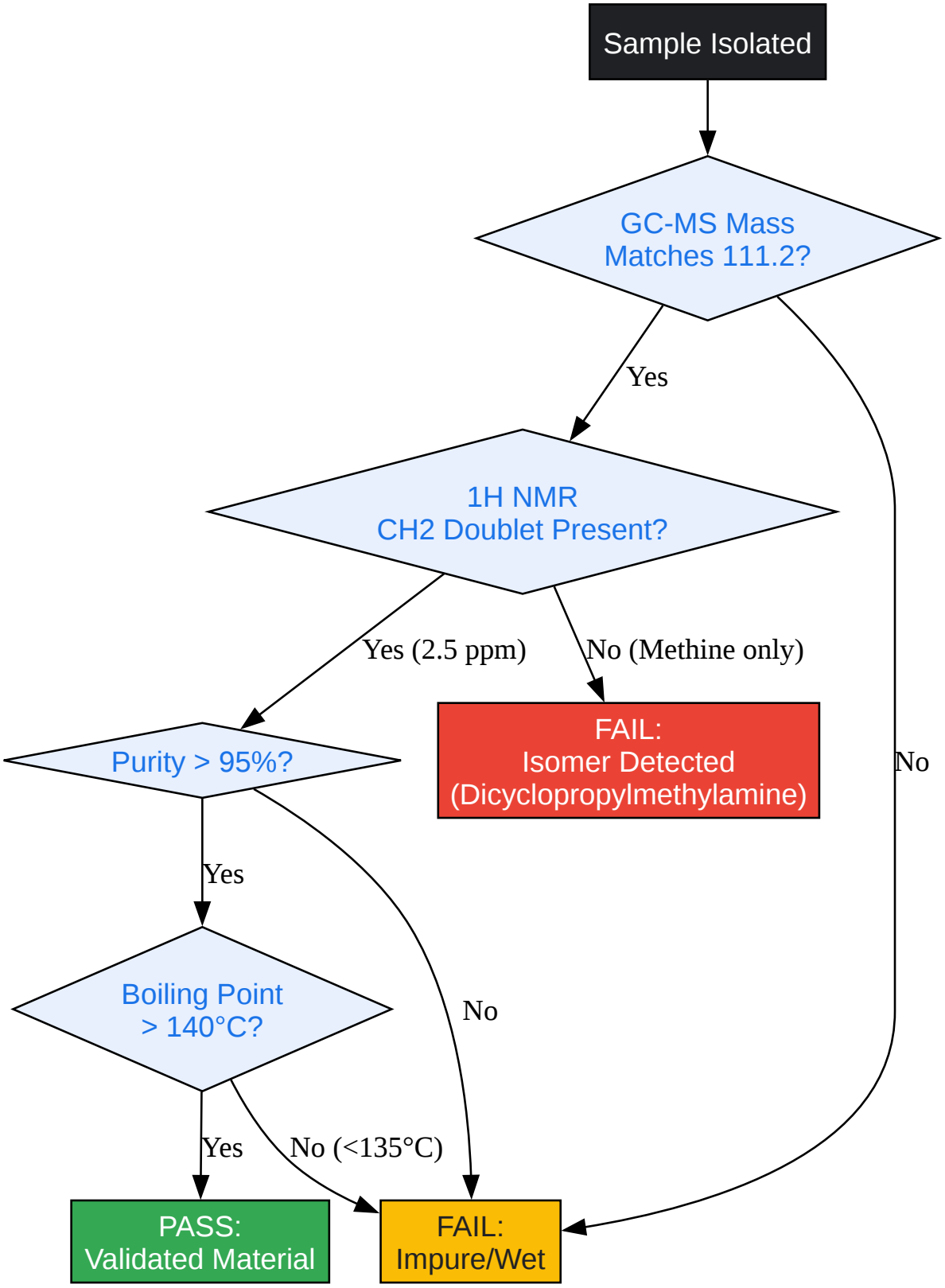
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  .
- Purification: The crude amine is a liquid.[1] Purify via fractional distillation under reduced pressure (approx. 20 mmHg) to separate from unreacted starting materials.[1]

Quality Control Decision Tree

Use this logic flow to validate the synthesized material against predicted properties.

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Figure 2: Logical validation framework to distinguish the target from common byproducts.

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